

Acrylophenone structural formula and IUPAC name

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Compound of Interest

Compound Name: Acrylophenone

Cat. No.: B1666309

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An In-depth Technical Guide to Acrylophenone

Prepared for: Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of **acrylophenone**, detailing its chemical structure, physicochemical properties, and established experimental protocols for its synthesis.

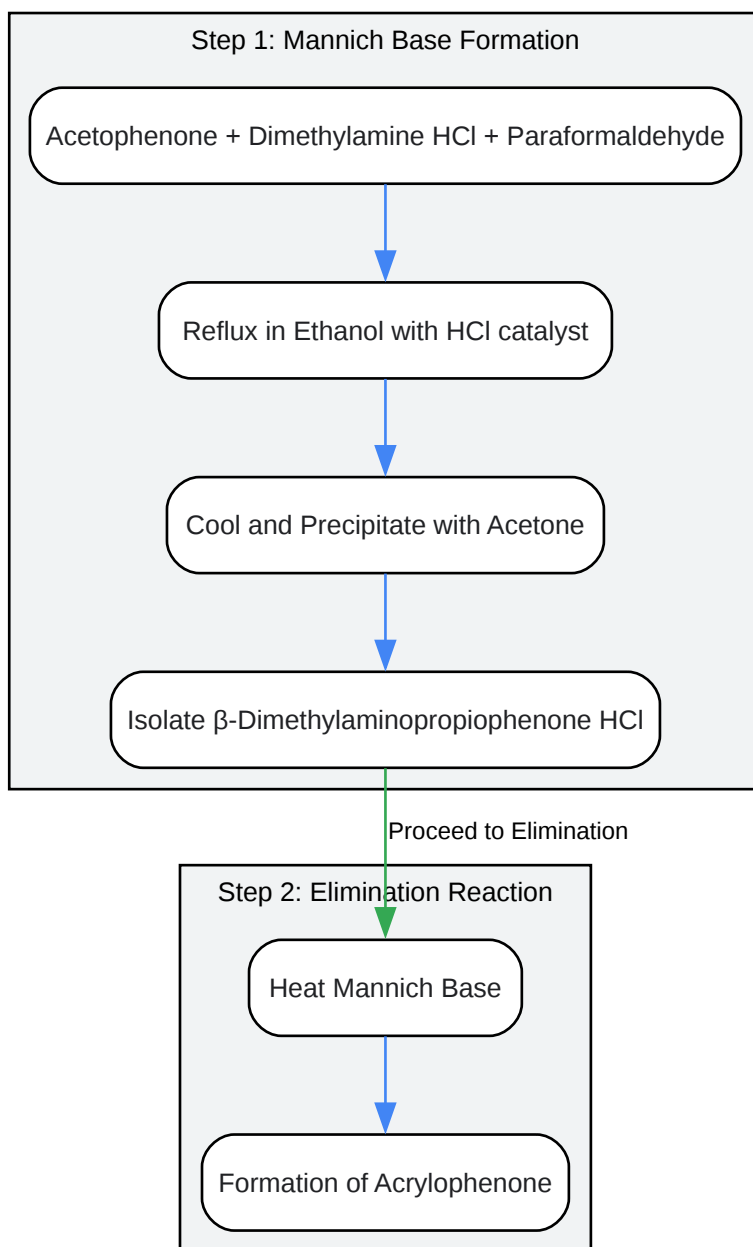
Core Concepts: Structural Formula and IUPAC Nomenclature

Acrylophenone, an organic compound, is classified as an α,β -unsaturated ketone. Its structure consists of a phenyl group attached to a propenone backbone.^[1] This arrangement allows for conjugation between the phenyl ring and the ketone, which is key to its reactivity.^[1]

- IUPAC Name: 1-Phenylprop-2-en-1-one^{[1][2][3]}
- Common Synonyms: Phenyl vinyl ketone, Benzoylethylene^[1]
- Molecular Formula: C₉H₈O^{[1][2][3]}
- Canonical SMILES: C=CC(=O)C1=CC=CC=C1^{[1][3]}

Visualization of Acrylophenone's Structure

The logical relationship of the atoms within the **acrylophenone** molecule is presented below.



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References

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- 3. rsc.org [rsc.org]
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